

Ethyl 4-hydroxycyclohexanecarboxylate CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Ethyl 4-hydroxycyclohexanecarboxylate</i>
Cat. No.:	B153649

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 4-hydroxycyclohexanecarboxylate**

This technical guide provides a comprehensive overview of **Ethyl 4-hydroxycyclohexanecarboxylate**, a significant chemical intermediate in various synthetic applications, including pharmaceuticals.^[1] The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental procedures.

Chemical Identity and Isomers

Ethyl 4-hydroxycyclohexanecarboxylate is a cycloaliphatic ester that exists as cis and trans stereoisomers. The specific isomer is crucial for its application and dictates its physical and chemical properties. The CAS (Chemical Abstracts Service) number, a unique identifier, varies depending on the isomeric form.

Table 1: CAS Numbers for Ethyl 4-hydroxycyclohexanecarboxylate Isomers

Isomer Configuration	CAS Number	Reference
trans-isomer	3618-04-0	[2][3][4]
cis-isomer	75877-66-6	[3][4][5]
Mixture of cis and trans	17159-80-7	[3][6]

Table 2: Synonyms and Chemical Names

Synonym/Chemical Name	Isomer Specificity	Reference
trans-Ethyl (1r,4r)-4-hydroxycyclohexane-1-carboxylate	trans	[2]
trans-4-Hydroxycyclohexanecarboxylic Acid Ethyl Ester	trans	[2][3]
Ethyl trans-4-hydroxycyclohexanecarboxylate	trans	[3][4]
(Trans)-ethyl 4-hydroxycyclohexane-1-carboxylate	trans	[4]
ethyl (1r,4r)-4-hydroxycyclohexane-1-carboxylate	trans	[4]
cis-Ethyl 4-hydroxycyclohexanecarboxylate	cis	[5]
Ethyl 4-hydroxycyclohexanecarboxylate	General/Mixture	[6]
4-Hydroxy-Cyclohexanecarboxylic Acid Ethyl Ester	General/Mixture	[3][4]
ethyl 4-hydroxycyclohexane-1-carboxylate	General/Mixture	[6]

Physicochemical Properties

The properties of **Ethyl 4-hydroxycyclohexanecarboxylate** are essential for its handling, storage, and application in chemical synthesis.

Table 3: Physicochemical Data

Property	Value	Conditions	Reference
Molecular Formula	C ₉ H ₁₆ O ₃	[2][3][4][6]	
Molecular Weight	172.22 g/mol	[2][3][4][6]	
Boiling Point	144 °C	at 12 mmHg	[4]
127-134 °C	at 0.1 mmHg		
Density	1.093 ± 0.06 g/cm ³	Predicted	[4]
1.068 g/mL	at 25 °C		
Refractive Index	1.4630 to 1.4670	at 20 °C	[4]
pKa	14.98 ± 0.40	Predicted	[4]
Storage Temperature	Room Temperature	Sealed in dry conditions	[2][4]
Appearance	Colorless to Almost colorless clear liquid	[4]	

Experimental Protocols

The synthesis and purification of specific isomers of **Ethyl 4-hydroxycyclohexanecarboxylate** are critical for its use as a pharmaceutical intermediate. The following protocol is based on a patented method for preparing the trans isomer.[7]

Synthesis and Purification of trans-4-hydroxycyclohexanecarboxylate

This process involves the hydrogenation of p-hydroxybenzoic acid to produce a mixture of cis- and trans-4-hydroxycyclohexanecarboxylic acid, followed by isomerization and esterification, and finally purification of the trans-ethyl ester by recrystallization.

Step 1: Hydrogenation of p-Hydroxybenzoic Acid

- Charge a high-pressure reactor with p-hydroxybenzoic acid, a suitable catalyst (e.g., Ruthenium or Palladium on carbon), and a solvent such as water.[\[7\]](#)
- Pressurize the reactor with hydrogen gas to 1-3 MPa.[\[7\]](#)
- Heat the reaction mixture to a temperature between 80-150 °C.[\[7\]](#)
- Maintain the reaction under these conditions until the hydrogenation is complete, yielding a mixture of cis- and trans-4-hydroxycyclohexanecarboxylic acid.

Step 2: Isomerization to the trans form

- To the resulting mixture, add a catalytic amount of a sodium alkoxide in a suitable solvent.[\[7\]](#)
- Heat the mixture to induce isomerization of the cis-isomer to the more stable trans-isomer, aiming for a content of over 90% of the trans-acid.[\[7\]](#)

Step 3: Esterification

- The resulting trans-4-hydroxycyclohexanecarboxylic acid is then esterified to the ethyl ester. This is typically achieved through Fischer esterification by reacting the carboxylic acid with ethanol in the presence of a strong acid catalyst (e.g., sulfuric acid).

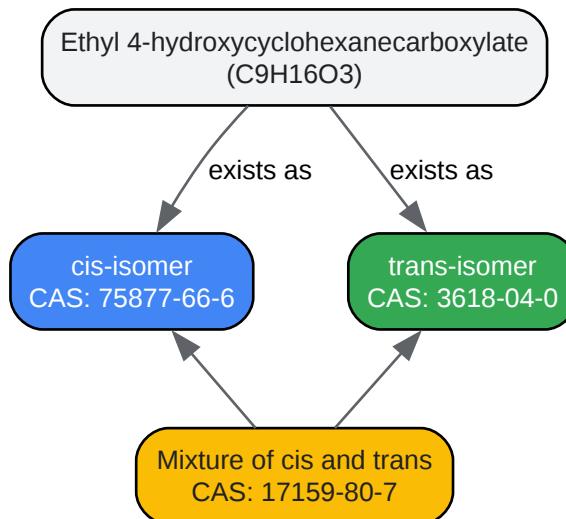
Step 4: Purification by Recrystallization

- Dissolve the crude trans-**Ethyl 4-hydroxycyclohexanecarboxylate** product in a mixed solvent system of ethyl acetate and petroleum ether (1:1 ratio). A suggested ratio is 4 L of solvent per 1 kg of crude product.[\[7\]](#)
- Heat the mixture to 80 °C with stirring for approximately 2 hours until the system is clear.[\[7\]](#)
- Slowly cool the solution to 0 °C and incubate for 2 hours to allow for the precipitation of the purified product.[\[7\]](#)
- Filter the resulting white powder and dry it to obtain pure trans-4-hydroxycyclohexanecarboxylate with a purity of over 99%.[\[7\]](#)

Logical and Experimental Workflow Visualization

The following diagrams illustrate the isomeric relationship of **Ethyl 4-hydroxycyclohexanecarboxylate** and the workflow for its synthesis and purification.

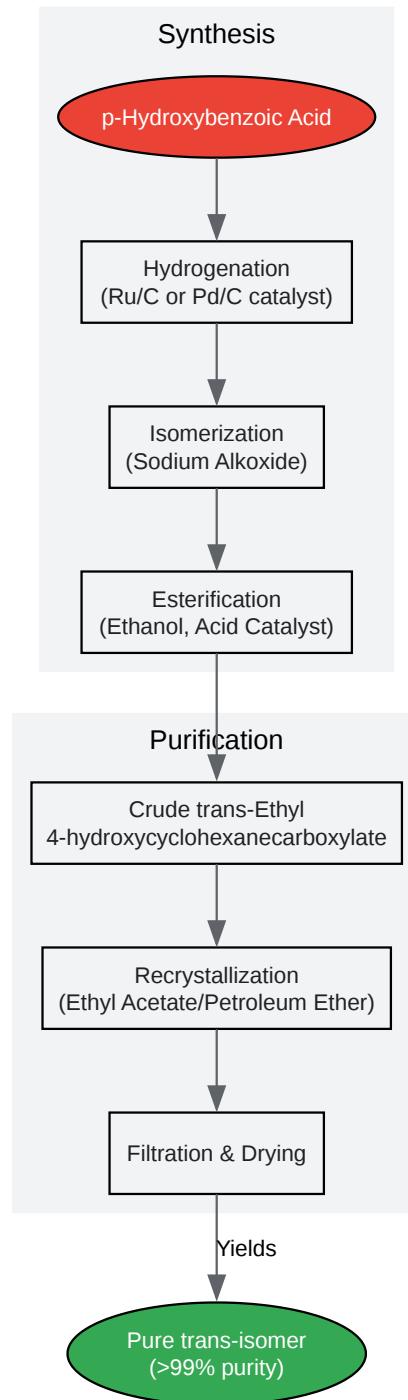
Isomeric Forms of Ethyl 4-hydroxycyclohexanecarboxylate



[Click to download full resolution via product page](#)

Caption: Isomeric forms of **Ethyl 4-hydroxycyclohexanecarboxylate**.

Synthesis and Purification Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of the trans-isomer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-hydroxycyclohexanecarboxylate, cis + trans, 97% | Fisher Scientific [fishersci.ca]
- 2. chemscene.com [chemscene.com]
- 3. americanelements.com [americanelements.com]
- 4. Ethyl trans-4-Hydroxycyclohexanecarboxylate | 3618-04-0 [chemicalbook.com]
- 5. 75877-66-6|cis-Ethyl 4-hydroxycyclohexanecarboxylate|BLD Pharm [bldpharm.com]
- 6. Ethyl 4-hydroxycyclohexanecarboxylate | C9H16O3 | CID 86973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CN106316825A - Preparing method for trans- 4- hydroxycyclohexanecarboxylic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Ethyl 4-hydroxycyclohexanecarboxylate CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b153649#ethyl-4-hydroxycyclohexanecarboxylate-cas-number-and-synonyms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com